Methylstat hydrate CAS number and molecular weight

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Compound of Interest

Compound Name: *Methylstat (hydrate)*

Cat. No.: *B1158421*

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Technical Whitepaper: Methylstat Hydrate – Physicochemical Properties and Epigenetic Modulation

Executive Summary

Methylstat hydrate is a potent, cell-permeable small molecule inhibitor targeting the Jumonji C (JmjC) domain-containing histone demethylases.[1][2] Functioning as a methyl ester prodrug, it is hydrolyzed intracellularly to its active free acid form, selectively inhibiting JMJD2C (KDM4C), JMJD2A, and PHF8.[1][2] This inhibition leads to the accumulation of repressive histone marks (H3K9me3, H3K36me3), triggering G0/G1 cell cycle arrest and apoptosis in susceptible cancer lines. This guide provides a definitive technical reference for its physicochemical handling, mechanistic action, and validated experimental protocols.[1]

Part 1: Chemical Identity & Physicochemical Specifications

Precision in chemical identity is the bedrock of reproducible research. Methylstat is commercially supplied as a hydrate to ensure solid-state stability.[1] Researchers must

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distinguish between the anhydrous molecular weight used for molarity calculations and the batch-specific weight that includes water of hydration.

Table 1: Chemical Specifications

Parameter	Specification	Technical Note
Common Name	Methylstat (Hydrate)	The "Hydrate" designation indicates variable water content in the crystal lattice.[1][3]
CAS Number	1310877-95-2	This CAS specifically refers to the Methylstat structure.[1][4][5][6] Always verify if your vendor assigns a distinct CAS for the salt/hydrate form.
IUPAC Name	Methyl (E)-4-[4-[[[4-[[[(1-naphthalenylamino)carbonyl]oxy]methyl]phenyl]methyl]amino]butylamino]-4-oxobut-2-enoate	
Molecular Formula	$C_{28}H_{31}N_3O_6$[1][2][3][4] • xH_2O	The parent molecule is $C_{28}H_{31}N_3O_6$.[2]
Molecular Weight	505.57 g/mol (Anhydrous)	Critical: Use 505.57 for molarity calculations.[1] Adjust gravimetric weighing based on the water content listed on your specific Certificate of Analysis (CoA).
Solubility	DMSO (25 mg/mL), DMF (25 mg/mL)	Sparingly soluble in water.[1][2] Do not attempt to dissolve directly in aqueous media.
Appearance	Crystalline Solid	Store at -20°C (solid) or -80°C (solution).[1]

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Part 2: Mechanism of Action (MOA)

Methylstat acts as a "Trojan Horse" prodrug. The methyl ester modification masks the polar carboxylic acid, facilitating passive diffusion across the lipid bilayer. Once cytosolic, ubiquitous esterases hydrolyze the compound into its active free-acid form, which then translocates to the nucleus to compete with

-ketoglutarate (

-KG) at the JmjC catalytic site.[1]

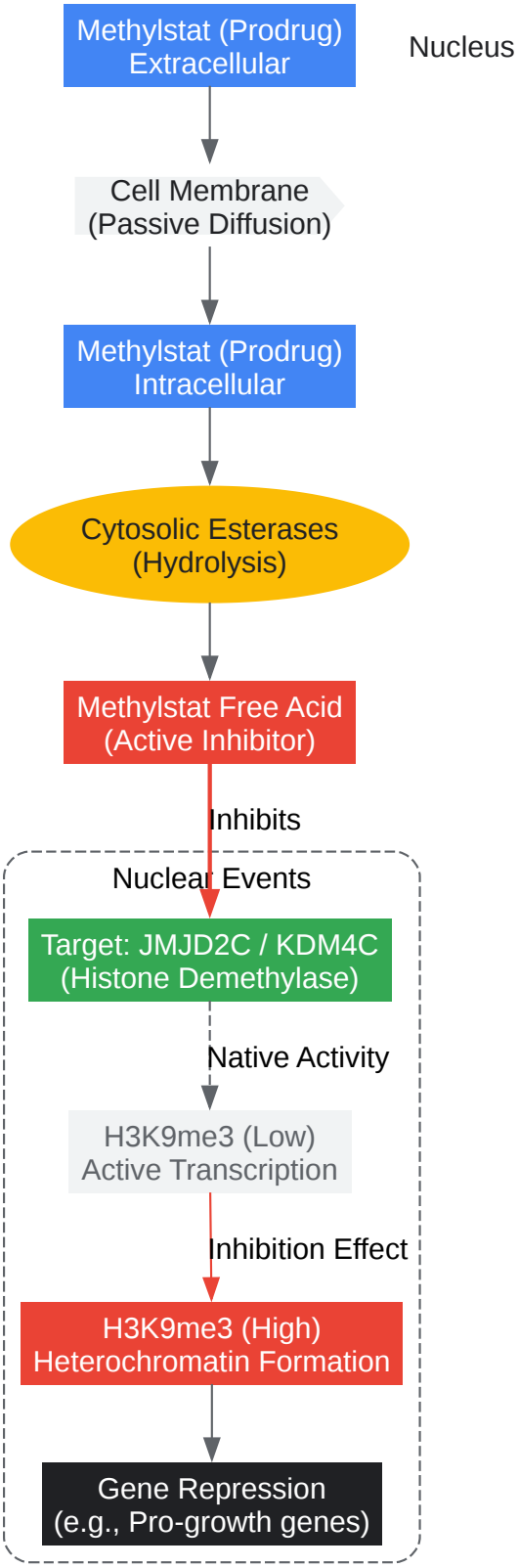
Selectivity Profile

The active metabolite exhibits high selectivity for trimethyl-lysine demethylases over dimethyl-specific ones, though it shows activity against PHF8:

- Primary Targets: JMJD2C (IC_{50} ~3.4 µM), JMJD2A (IC_{50} ~4.3 µM).[1]
- Secondary Targets: PHF8 (IC_{50} ~10 µM), JMJD3 (IC_{50} ~43 µM).[1][2][3]
- Non-Targets: No significant inhibition of LSD1 or HDACs at concentrations < 50 µM.

Figure 1: Epigenetic Modulation Pathway[1]

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Caption: Figure 1.[1] Mechanism of Methylstat entry, activation, and inhibition of histone demethylation, leading to repressive chromatin states.[1]

Part 3: Experimental Application & Protocols

As a Senior Application Scientist, I emphasize that solubility management is the most common failure point with Methylstat. The compound is hydrophobic; improper dissolution results in micro-precipitation that is invisible to the naked eye but devastating to IC_{50} accuracy.

Protocol A: Preparation of "Master" Stock Solutions

Objective: Create a stable, high-concentration stock (50 mM) to minimize DMSO volume in cell culture (<0.1%).

- Calculate Mass:
  - Target Concentration: 50 mM.
  - Volume: 1 mL.
  - Required Mass:

    .[1]
  - Correction: Check the CoA.[5][7] If water content is 5%, weigh

    .[1]
- Solubilization:
  - Add 100% DMSO (Anhydrous grade recommended) to the vial.[1]
  - Vortex vigorously for 30 seconds.
  - Critical Step: Sonicate in a water bath for 5 minutes at room temperature to ensure complete dissolution of the crystal lattice.
- Storage:

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- Aliquot into light-protective amber vials (20-50 µL each) to avoid freeze-thaw cycles.
- Store at -80°C (Stable for 6 months).

Protocol B: Cellular Treatment & Western Blot Validation

Objective: Validate target engagement by measuring H3K9me3 accumulation.

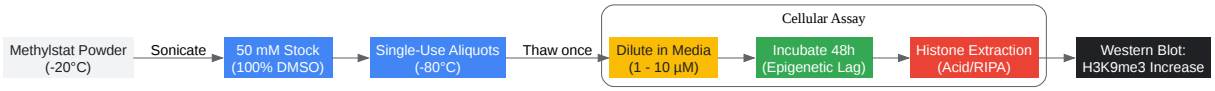
- Seeding: Plate KYSE150 or HeLa cells at

  cells/well in a 6-well plate. Allow attachment overnight.
- Treatment:
  - Dilute the 50 mM DMSO stock into fresh, pre-warmed media to final concentrations of 1 µM, 5 µM, and 10 µM.
  - Include a Vehicle Control (DMSO only, matched to the highest volume used, typically 0.1%).
  - Incubate for 48 hours. (Note: Epigenetic changes require time to accumulate; 24h is often insufficient).[1]
- Lysis:
  - Wash cells with ice-cold PBS.[1]
  - Lyse using RIPA buffer supplemented with protease inhibitors.
  - Optional but Recommended: Perform an acid extraction for histones if nuclear signal is weak in whole-cell lysate.[1]
- Western Blotting:
  - Load 20 µg protein/lane.
  - Primary Antibody: Anti-H3K9me3 (1:1000).[1]
  - Loading Control: Anti-Histone H3 (Total) or Anti-Beta Actin.[1]

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- Expected Result: A dose-dependent increase in H3K9me3 band intensity relative to Total H3.

Figure 2: Experimental Workflow



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Caption: Figure 2. Step-by-step workflow for reconstituting Methylstat and validating its activity in cell culture assays.

Part 4: Drug Development Implications

Methylstat represents a critical tool in "Epigenetic Therapy." Unlike cytotoxic chemotherapy, which damages DNA, Methylstat reprograms the cell state.[1]

- Oncology: In esophageal carcinoma (KYSE150), Methylstat inhibits growth (GI_{50} = 5.1 µM) by re-silencing genes that drive proliferation.[1]
- Angiogenesis: It has been shown to inhibit angiogenesis, likely through the modulation of pro-angiogenic factors regulated by histone methylation status.
- Limitations: The prodrug moiety, while necessary for permeability, introduces variability based on the cell line's intrinsic esterase activity. High concentrations (>50 µM) may lead to off-target effects; therefore, maintaining dosing within the 1–10 µM window is crucial for specific JmjC inhibition.[1]

References

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